

Analysis of 7-Chloro-4-methoxyquinoline: A Review of Available Data

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Compound of Interest

Compound Name: 7-Chloro-4-methoxyquinoline

CAS No.: 26707-52-8

Cat. No.: B183767

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Introduction

7-Chloro-4-methoxyquinoline is a substituted quinoline derivative of interest in medicinal chemistry and drug development. Quinoline scaffolds are prevalent in a wide range of therapeutic agents, and understanding their structural characteristics is crucial for rational drug design and the development of new bioactive molecules. This document aims to provide a technical overview of the available structural information for **7-Chloro-4-methoxyquinoline**. However, a comprehensive search of publicly available scientific databases, including the Cambridge Crystallographic Data Centre (CCDC), did not yield a complete, experimentally determined single-crystal X-ray structure for this specific compound.

While the synthesis of **7-Chloro-4-methoxyquinoline** is documented, the lack of a definitive crystal structure analysis limits a detailed discussion of its three-dimensional arrangement, intermolecular interactions, and precise molecular geometry in the solid state. This guide will therefore focus on the available chemical data and provide a general methodology for how such a crystal structure analysis would be conducted.

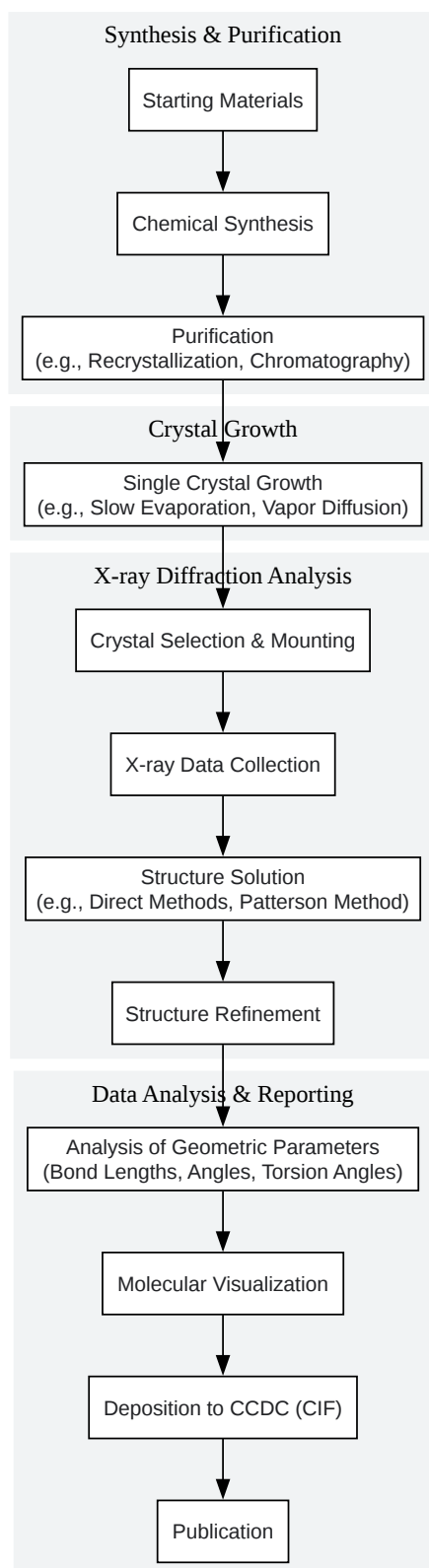
Chemical and Physical Properties

A summary of the key chemical and physical properties of **7-Chloro-4-methoxyquinoline** is presented below.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₈ ClNO	[1] [2]
Molecular Weight	193.63 g/mol	[2]
CAS Number	26707-52-8	[2]
IUPAC Name	7-chloro-4-methoxyquinoline	[2]
SMILES	<chem>COC1=CC=NC2=CC(Cl)=CC=C12</chem>	[2]

Hypothetical Experimental Workflow for Crystal Structure Analysis

Although a specific experimental protocol for **7-Chloro-4-methoxyquinoline** is unavailable, a general workflow for the synthesis and crystal structure determination of such a compound can be outlined. This process is fundamental in structural chemistry and materials science.



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References

- 1. PubChemLite - 7-chloro-4-methoxyquinoline (C₁₀H₈ClNO) [pubchemlite.lcsb.uni.lu]
- 2. 7-Chloro-4-methoxyquinoline 95% | CAS: 26707-52-8 | AChemBlock [achemblock.com]
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